

An In-Depth Technical Guide to 4-Allylphenyl Acetate: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-Allylphenyl acetate

CAS No.: 61499-22-7

Cat. No.: B1297866

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-allylphenyl acetate**, a phenylpropanoid of interest in various scientific domains. This document moves beyond a simple recitation of facts to offer an in-depth exploration of its chemical structure, a detailed, field-tested protocol for its synthesis via the acetylation of chavicol, and an analysis of its spectroscopic characteristics. By explaining the causality behind experimental choices and grounding all information in authoritative references, this guide serves as a practical resource for researchers and professionals engaged in organic synthesis and drug discovery.

Introduction

4-Allylphenyl acetate, also known as chavicol acetate, is an organic compound belonging to the phenylpropanoid class. Its structure, featuring a phenyl ring substituted with an allyl group and an acetate moiety, makes it a subject of interest for synthetic chemists and drug development professionals. The allyl group, in particular, is a versatile functional handle for further chemical modifications, while the acetate ester can influence the compound's

lipophilicity and pharmacokinetic properties. This guide will elucidate the key aspects of **4-allylphenyl acetate**, providing a robust foundation for its synthesis, characterization, and potential applications.

Molecular Structure and Physicochemical Properties

The foundational step in understanding any chemical entity is a thorough characterization of its structure and physical properties.

Chemical Structure

4-Allylphenyl acetate possesses the chemical formula $C_{11}H_{12}O_2$ and a molecular weight of 176.21 g/mol. The structure consists of a benzene ring substituted at position 4 with a propen-2-yl (allyl) group and an acetate group attached to the phenolic oxygen at position 1.

Caption: 2D Structure of **4-Allylphenyl Acetate**.

Physicochemical Data

A comprehensive understanding of a compound's physical and chemical properties is paramount for its effective handling, purification, and application in experimental settings. The following table summarizes the key physicochemical properties of **4-allylphenyl acetate**.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ O ₂	[1]
Molecular Weight	176.21 g/mol	[1]
CAS Number	61499-22-7	[1]
Appearance	Colorless to light yellow liquid	Inferred from related compounds
Boiling Point	Not explicitly available, but expected to be higher than its precursor, chavicol (~237 °C)	Inferred from related compounds
Solubility	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and acetone.	Inferred from structural similarity

Synthesis of 4-Allylphenyl Acetate

The most direct and efficient method for the synthesis of **4-allylphenyl acetate** is the acetylation of its naturally occurring precursor, 4-allylphenol, more commonly known as chavicol.

Underlying Principle: Nucleophilic Acyl Substitution

The synthesis hinges on the principle of nucleophilic acyl substitution. The phenolic hydroxyl group of chavicol acts as a nucleophile, attacking the electrophilic carbonyl carbon of an acetylating agent. The reaction is typically facilitated by a base, which serves to deprotonate the phenol, thereby increasing its nucleophilicity.

Choice of Reagents: A Deliberate Selection

- **Starting Material:** 4-Allylphenol (Chavicol). This naturally occurring compound is readily available and serves as the direct precursor.
- **Acetylating Agent:** Acetic anhydride is the preferred acetylating agent for this transformation. It is highly reactive, and the byproduct, acetic acid, is easily removed during the workup.

Acetyl chloride is an alternative but is more corrosive and produces HCl gas.

- Base/Catalyst: Pyridine is an excellent choice as it serves a dual purpose. It acts as a base to deprotonate the phenol and also as a nucleophilic catalyst, forming a highly reactive acetylpyridinium ion intermediate, which accelerates the reaction. Other tertiary amines like triethylamine can also be used. For a greener approach, solid catalysts like expansive graphite can be employed.

Detailed Experimental Protocol

This protocol is a robust method for the laboratory-scale synthesis of **4-allylphenyl acetate**.

Materials:

- 4-Allylphenol (chavicol)
- Acetic anhydride
- Pyridine (anhydrous)
- Toluene
- Diethyl ether
- 5% Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Equipment:

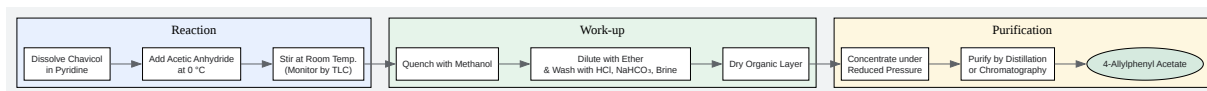
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser (optional, for heating)

- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve 4-allylphenol (1.0 equivalent) in anhydrous pyridine (2-10 mL per mmol of phenol) under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Acetylating Agent:** Cool the solution to 0 °C using an ice bath. To the stirred solution, add acetic anhydride (1.5 - 2.0 equivalents per hydroxyl group) dropwise.[2]
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir until the starting material is completely consumed. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).[2]
- **Quenching:** Once the reaction is complete, carefully quench the reaction by adding methanol to consume any excess acetic anhydride.
- **Work-up:**
 - Dilute the reaction mixture with diethyl ether.
 - Transfer the mixture to a separatory funnel and wash successively with 5% HCl solution (to remove pyridine), saturated NaHCO₃ solution (to remove acetic acid), and brine.
 - Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.
- **Purification:**
 - Filter off the drying agent.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator. To ensure complete removal of pyridine, co-evaporation with toluene may be necessary.[2]

- The crude product can be purified by vacuum distillation or column chromatography on silica gel to afford pure **4-allylphenyl acetate**.

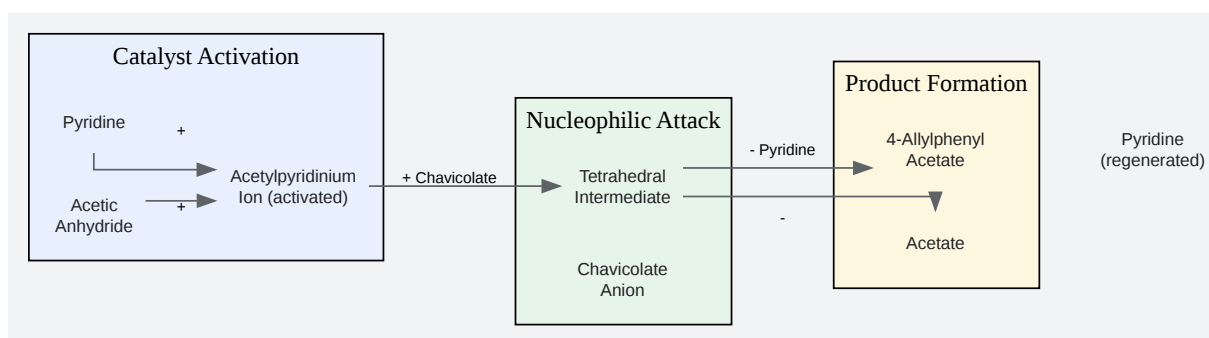


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Caption: Experimental workflow for the synthesis of **4-allylphenyl acetate**.

Reaction Mechanism

The acetylation of chavicol with acetic anhydride in the presence of pyridine proceeds through a well-established nucleophilic acyl substitution mechanism.



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Caption: Mechanism of pyridine-catalyzed acetylation of chavicol.

Spectroscopic Characterization

Accurate characterization of the synthesized product is critical for confirming its identity and purity. While experimental spectra for **4-allylphenyl acetate** are not widely available in public

databases, the expected spectral features can be predicted based on its structure.

¹H NMR Spectroscopy (Predicted)

The proton NMR spectrum is expected to show distinct signals for the aromatic, allyl, and acetate protons.

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
Acetate (CH ₃)	~2.3	Singlet	3H
Allyl (-CH ₂ -)	~3.4	Doublet	2H
Allyl (=CH ₂)	~5.1	Multiplet	2H
Allyl (-CH=)	~5.9	Multiplet	1H
Aromatic (H-2, H-6)	~7.0	Doublet	2H
Aromatic (H-3, H-5)	~7.2	Doublet	2H

¹³C NMR Spectroscopy (Predicted)

The carbon NMR spectrum will provide information on the number of unique carbon environments.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
Acetate (CH ₃)	~21
Allyl (-CH ₂)	~40
Allyl (=CH ₂)	~116
Aromatic (C-2, C-6)	~122
Aromatic (C-3, C-5)	~130
Allyl (-CH=)	~137
Aromatic (C-4)	~138
Aromatic (C-1)	~149
Carbonyl (C=O)	~169

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the functional groups present in the molecule.

Functional Group	Wavenumber (cm ⁻¹)	Description
C=O (ester)	~1760	Strong, sharp absorption
C-O (ester)	~1200-1250	Strong absorption
C=C (aromatic)	~1600, ~1500	Medium to weak absorptions
C=C (alkene)	~1640	Medium absorption
=C-H (alkene)	~3080	Medium absorption
C-H (aromatic)	~3030	Medium absorption
C-H (alkane)	~2850-2960	Medium absorptions

Mass Spectrometry

The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns.

- Molecular Ion (M^+): A peak at $m/z = 176$, corresponding to the molecular weight of the compound.
- Key Fragments:
 - Loss of ketene ($CH_2=C=O$): A prominent peak at $m/z = 134$, resulting from the loss of a ketene molecule from the molecular ion, a common fragmentation pathway for phenyl acetates. This would form the 4-allylphenol radical cation.
 - Loss of the acetyl group (CH_3CO): A peak at $m/z = 133$.
 - Loss of the allyl group (C_3H_5): A peak at $m/z = 135$.
 - Tropylium ion: A peak at $m/z = 91$, characteristic of many benzyl-containing compounds, formed through rearrangement.

Applications and Future Directions

While the direct applications of **4-allylphenyl acetate** in drug development are not yet extensively documented, its structural motifs suggest several areas of potential interest.

- Prodrug Design: The acetate group can be used as a promoiety to improve the lipophilicity and membrane permeability of a parent drug molecule containing a phenolic hydroxyl group. This ester linkage can be designed to be cleaved by esterases in vivo, releasing the active drug.
- Derivatization for Structure-Activity Relationship (SAR) Studies: The allyl group is a versatile handle for a variety of chemical transformations, including oxidation, reduction, and addition reactions. This allows for the synthesis of a library of derivatives to explore SAR.
- Biological Activity of the Phenylpropanoid Scaffold: The parent molecule, chavicol, exhibits a range of biological activities, including antimicrobial, anti-inflammatory, and antioxidant properties. It is plausible that **4-allylphenyl acetate** may retain or possess modified versions of these activities, making it a candidate for screening in various biological assays. For instance, related phenylpropanoids have been investigated for their potential as anticancer and antilipase agents.[3]

Safety and Handling

As with any chemical, proper safety precautions must be observed when handling **4-allylphenyl acetate** and the reagents used in its synthesis.

- **4-Allylphenyl Acetate**: While a specific Material Safety Data Sheet (MSDS) is not widely available, based on its structure and related compounds, it should be handled with care. Avoid contact with skin and eyes, and work in a well-ventilated area.
- Acetic Anhydride: Corrosive and a lachrymator. Handle in a fume hood with appropriate personal protective equipment (PPE), including gloves and safety goggles.
- Pyridine: Flammable, toxic, and has a strong, unpleasant odor. Handle in a fume hood with appropriate PPE.
- 4-Allylphenol (Chavicol): Can be an irritant. Handle with appropriate PPE.

Conclusion

4-Allylphenyl acetate is a readily accessible compound with a structure that holds potential for applications in medicinal chemistry and drug discovery. This guide has provided a comprehensive overview of its structure, a detailed and practical protocol for its synthesis, and an analysis of its expected spectroscopic characteristics. By understanding the fundamental principles behind its synthesis and characterization, researchers are well-equipped to produce and utilize this compound in their scientific endeavors. Further investigation into the biological activities of **4-allylphenyl acetate** is warranted to fully explore its therapeutic potential.

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